

# Cemadotin antitumor efficacy human xenograft models

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## Compound Focus: Cemadotin

CAS No.: 159776-69-9

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## Reported Antitumor Efficacy of Cemadotin

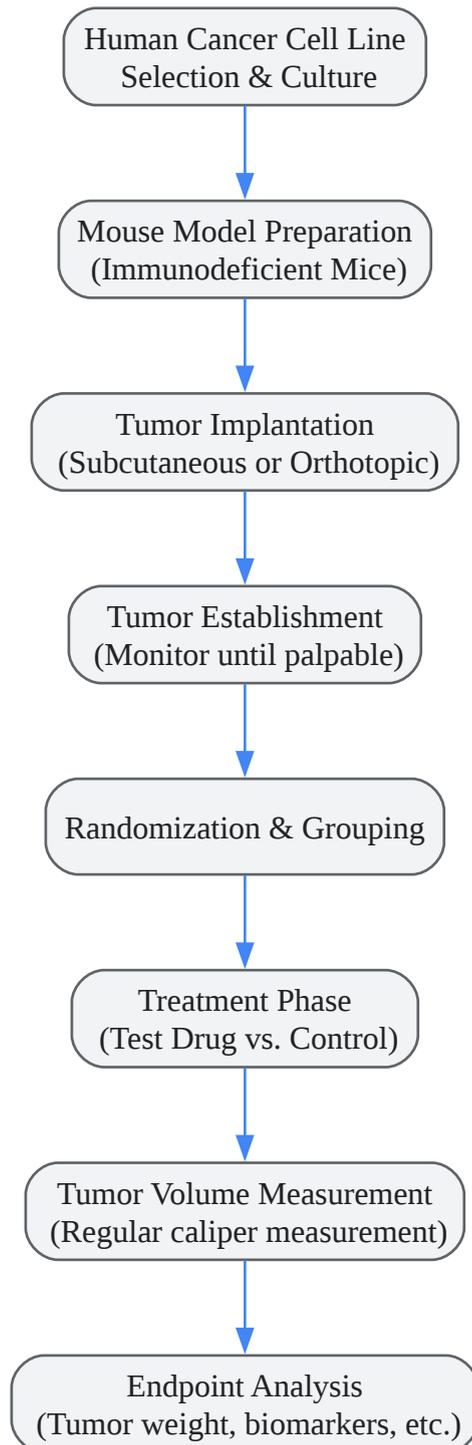
The table below summarizes the key information found on **Cemadotin's** performance in preclinical models:

Compound	Model Type (Cancer)	Reported Efficacy	Source of Information
<b>Cemadotin (LU103793)</b>	Human MX-1 mammary carcinoma xenografts (mice)	Showed antitumor efficacy [1]	Scientific review articles
<b>Cemadotin (LU103793)</b>	Advanced Non-Small Cell Lung Cancer (NSCLC) (Human clinical trial)	Did not show effect on disease progression [1]	Clinical trial results

**Cemadotin** is a synthetic analog of **dolastatin 15**, a potent microtubule-destabilizing agent originally isolated from marine cyanobacteria [2] [1]. Its mechanism of action involves inhibiting tubulin polymerization, which disrupts the formation of the mitotic spindle during cell division, leading to cell cycle arrest and apoptosis [3].

## Experimental Workflow in Xenograft Models

The general methodology for assessing antitumor efficacy in human xenograft models involves implanting human cancer cells into immunodeficient mice to test drug candidates. The diagram below illustrates this multi-stage process.



Experimental Workflow for Evaluating Antitumor Drugs in Xenograft Models

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Key experimental parameters typically measured include:

- **Tumor Volume Calculation:** ( $V = \frac{\text{length} \times (\text{width})^2}{2}$ ) [4]
- **Efficacy Parameters:** Tumor growth inhibition (% T/C), tumor growth delay, and tumor regression [4]
- **Toxicity Monitoring:** Body weight change and drug-related deaths [4]

## Research Context and Further Steps

Although **Cemadotin** demonstrated promising activity in preclinical models, it **did not show significant efficacy in subsequent clinical trials** for advanced solid tumors like NSCLC, leading to discontinuation of its development [1]. This is a common challenge in oncology drug development, where promising preclinical results do not always translate to human therapeutic benefits.

To obtain the detailed, quantitative data you're seeking, I suggest these approaches:

- **Search specialized databases** like PubMed Central or Google Scholar using specific queries such as "LU103793 xenograft tumor volume" or "**Cemadotin** preclinical data"
- **Consult patent literature** and **conference abstracts** from the late 1990s and early 2000s, when **Cemadotin** was actively being investigated

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## References

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